

# AM-694: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: AM-694

Cat. No.: B1665942

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For researchers, scientists, and drug development professionals, this guide provides an in-depth look at the potent synthetic cannabinoid, **AM-694**. This document details its molecular characteristics, pharmacological properties, and relevant experimental methodologies.

**AM-694**, with the chemical name 1-(5-fluoropentyl)-3-(2-iodobenzoyl)indole, is a powerful and selective agonist for the cannabinoid receptor CB1.<sup>[1]</sup> Its high affinity for this receptor makes it a valuable tool in scientific research, particularly for the mapping of CB1 receptor distribution in the body.<sup>[1]</sup>

## Core Molecular and Pharmacological Data

The fundamental properties of **AM-694** are summarized below, providing a quantitative foundation for experimental design and analysis.

Property	Value	Reference
Molecular Formula	C20H19FINO	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	435.281 g/mol	<sup>[1]</sup>
CB1 Receptor Affinity (Ki)	0.08 nM	<sup>[1]</sup>
CB2 Receptor Affinity (Ki)	1.44 nM	<sup>[1]</sup>
CB1 Receptor Selectivity	18-fold over CB2	<sup>[1]</sup>

## Metabolism and Detection

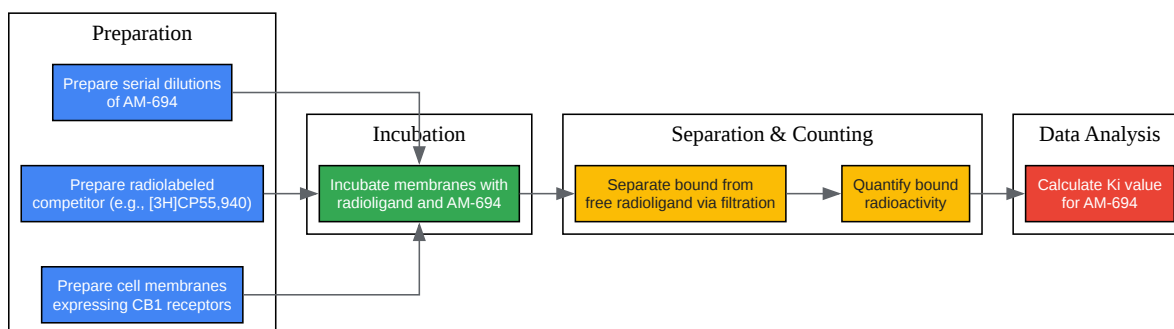
Understanding the metabolic fate of **AM-694** is crucial for both in vivo studies and toxicological analysis. The primary metabolic pathways include hydrolytic defluorination, carboxylation, and monohydroxylation of the N-alkyl chain.[3] For analytical purposes, both gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) methods are effective for detecting **AM-694** and its metabolites in various biological matrices, including blood, urine, and oral fluid.[3][4]

## Experimental Protocols

While specific protocols for **AM-694** are often adapted from general methods for cannabinoid receptor ligands, the following outlines a typical workflow for a CB1 receptor binding assay.

### CB1 Receptor Binding Assay: A Methodological Workflow

A radioligand binding assay is a standard method to determine the affinity of a compound for a receptor. The following workflow is a generalized procedure that can be adapted for **AM-694**.

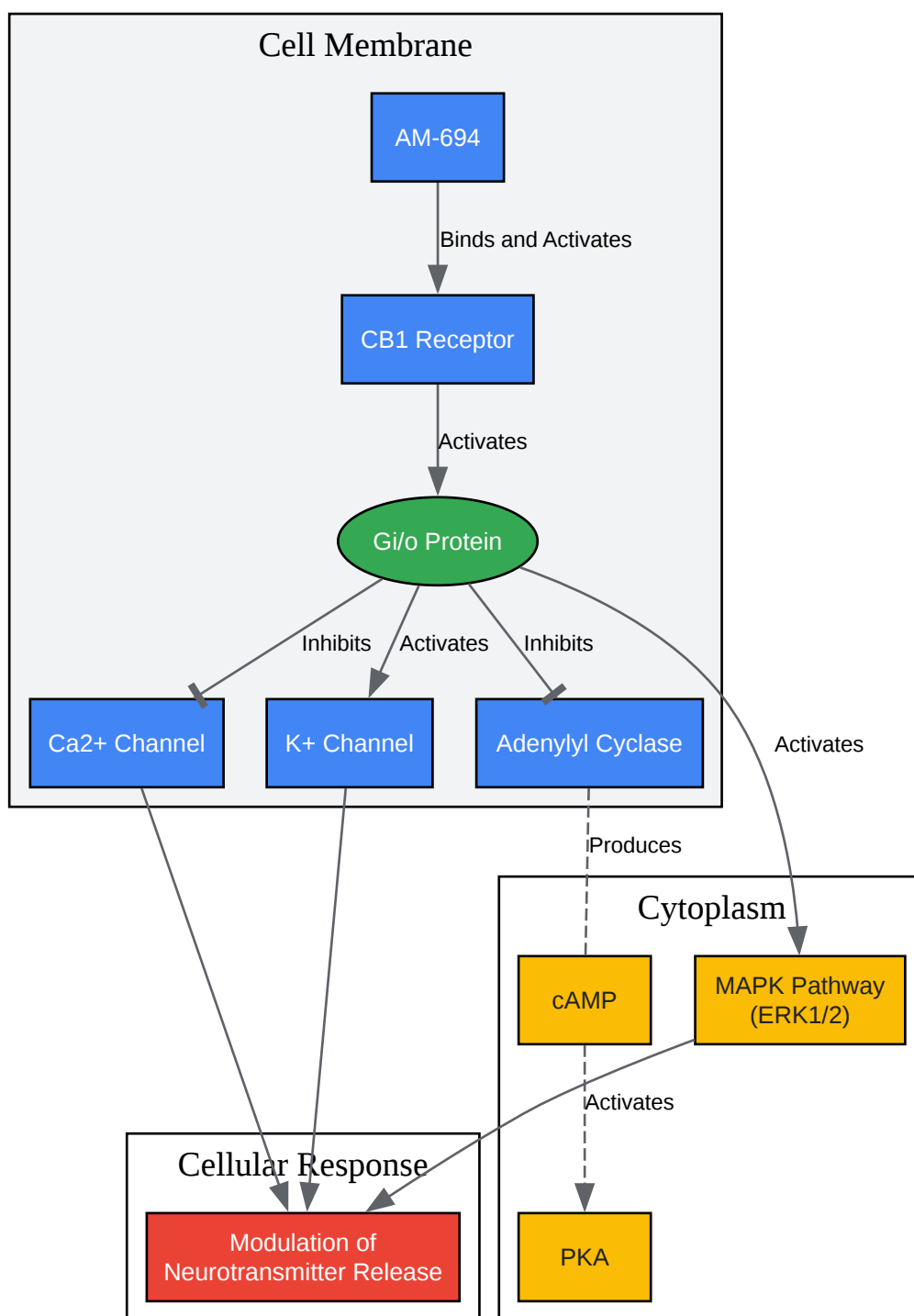


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A generalized workflow for a competitive radioligand binding assay to determine the affinity of **AM-694** for the CB1 receptor.

## Signaling Pathways

As a CB1 receptor agonist, **AM-694** is expected to activate the canonical downstream signaling pathways associated with this G-protein coupled receptor. The activation of the CB1 receptor by an agonist like **AM-694** typically leads to the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways.



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A simplified diagram of the primary signaling cascade initiated by the activation of the CB1 receptor by an agonist such as **AM-694**.

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## References

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